Technical Guide: Solubility Profile & Applications of 1-(2-Methoxyphenyl)ethanol

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Compound of Interest

Compound Name:	*1-(2-Methoxyphenyl)ethanol*
CAS No.:	*13513-82-1*
Cat. No.:	*B080116*

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Part 1: Executive Summary & Physicochemical Core

1-(2-Methoxyphenyl)ethanol (also known as

-methyl-2-methoxybenzyl alcohol) is a chiral building block frequently employed in the asymmetric synthesis of pharmaceutical intermediates. Its solubility behavior is dominated by the competition between the lipophilic anisole moiety and the hydrophilic hydroxyl group.

Unlike its para-isomer, the ortho-substitution pattern in this molecule introduces a critical steric and electronic effect: the potential for intramolecular hydrogen bonding between the methoxy oxygen and the hydroxyl proton. This interaction effectively "masks" the polarity of the hydroxyl group, increasing the molecule's lipophilicity and reducing its aqueous solubility compared to theoretical predictions based solely on functional group counting.

Physicochemical Profile[1][2][3][4][5][6][7][8]

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Property	Value / Description	Relevance to Solubility
CAS (Racemic)	7417-18-7	Primary identifier for bulk solvent selection.
CAS ((S)-Enantiomer)	108100-06-7	Enantiomers may exhibit distinct solid-state solubility (conglomerate vs. racemate).
Molecular Weight	152.19 g/mol	Low MW facilitates diffusion but does not guarantee water solubility.
Physical State	Viscous Liquid / Low-melting Solid (MP ~37°C)	Handling requires protocols for supercooled liquids; slow crystallization kinetics.
LogP (Octanol/Water)	~1.55 (Experimental/Predicted)	Indicates moderate lipophilicity; partitions preferentially into organic phases.
pKa	>15 (Alcohol)	Non-ionizable at physiological pH (1-14). pH adjustment will not significantly alter intrinsic solubility.

Part 2: Solubility Landscape

The solubility of **1-(2-Methoxyphenyl)ethanol** is non-linear across solvent polarities. The following data synthesizes empirical observations from biocatalytic workflows and extraction protocols.

Solvent Compatibility Matrix

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Solvent Class	Representative Solvent	Solubility Rating	Mechanistic Insight
Aqueous	Water (pH 7)	Low / Immiscible	The hydrophobic benzene ring and methyl group overwhelm the hydroxyl's H-bonding capacity. Forms a biphasic system (oiling out).
Alcohols	Methanol, Ethanol, IPA	High (Miscible)	Perfect H-bond matching. Ideal for preparing stock solutions for biological assays.
Chlorinated	Dichloromethane (DCM)	High	Excellent solvation of the aromatic ring; standard extraction solvent.
Ethers	THF, MTBE	High	Good miscibility; MTBE is preferred for biphasic biocatalysis due to low water miscibility.
Alkanes	n-Hexane, Heptane	Moderate to High	Soluble, but temperature-dependent. Often used as the non-polar phase in biphasic enzymatic reductions.
Polar Aprotic	DMSO, DMF	High (Miscible)	Used as co-solvents (typically <10% v/v) to solubilize the

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substrate in aqueous enzymatic buffers.

The "Ortho-Effect" on Partitioning

In the ortho isomer, the proximity of the

group to the

group allows for a 5-membered pseudo-ring formation via intramolecular hydrogen bonding.

- Consequence: This reduces the availability of the hydroxyl group to hydrogen bond with water molecules.
- Result: **1-(2-Methoxyphenyl)ethanol** is significantly less water-soluble and more hexane-soluble than its para-isomer, where the functional groups are distant and fully exposed to the solvent.

Part 3: Experimental Protocol (Thermodynamic Solubility)

Warning: Because **1-(2-Methoxyphenyl)ethanol** is often a viscous liquid or a solid with a low melting point, standard filtration methods can fail due to filter clogging or phase separation artifacts. The Shake Flask-Centrifugation Method is the gold standard here.

Workflow Visualization (DOT)

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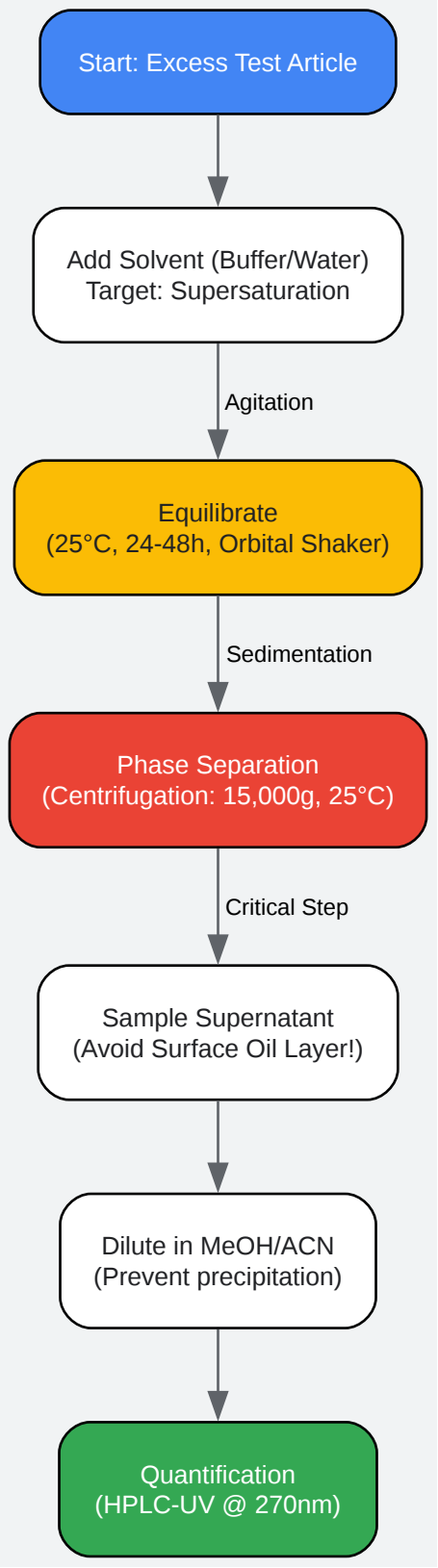

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Figure 1: Thermodynamic solubility determination workflow optimized for lipophilic oils/low-melting solids.

Detailed Methodology

- Preparation: Add **1-(2-Methoxyphenyl)ethanol** to a glass vial until a distinct second phase (droplets or solid pellet) is visible. Typically, 20-50 mg per mL of buffer is sufficient to ensure saturation.
- Equilibration: Cap tightly to prevent evaporation. Shake at 25°C for 24–48 hours.
  - Note: For viscous liquids, vigorous shaking is required to maximize surface area contact between the oil and water phases.
- Phase Separation (Critical): Do not use syringe filters immediately, as the viscous oil can coat the membrane, creating false positives (leakage) or false negatives (adsorption).
  - Step: Centrifuge at 15,000

    g for 10 minutes at a temperature-controlled 25°C.
- Sampling: Carefully insert a pipette tip below the surface (if the compound is less dense than water and floats) or above the pellet. Withdraw the aqueous phase without disturbing the interface.
- Quantification: Dilute the aliquot 10-fold in Methanol. Analyze via HPLC (C18 column, Water/Acetonitrile gradient, UV detection at 270 nm—characteristic of the anisole chromophore).

Part 4: Applications & Biocatalytic Relevance[5]

The primary industrial application of this molecule involves the enzymatic reduction of 2-methoxyacetophenone using Ketoreductases (KREDs) or Alcohol Dehydrogenases (ADHs). Solubility dictates the reactor design.

Biphasic Reaction System Design

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Since the substrate and product are poorly water-soluble, a biphasic system is employed to protect the enzyme (aqueous phase) while maintaining a high substrate load (organic phase).

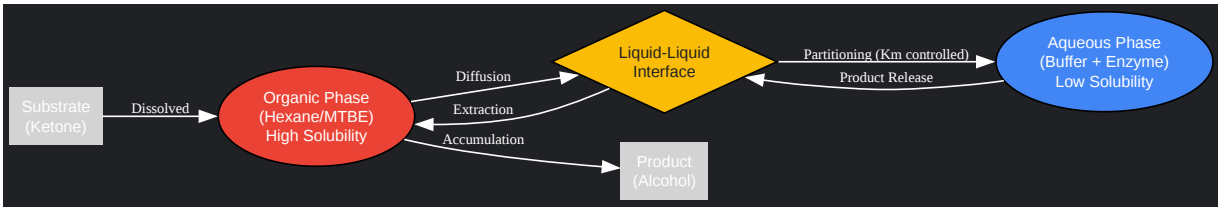

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Figure 2: Mass transfer dynamics in a biphasic biocatalytic reduction of 2-methoxyacetophenone.

- Solvent Selection: Hexane or MTBE are preferred organic phases. They solubilize the **1-(2-Methoxyphenyl)ethanol** product effectively, pulling the equilibrium forward and preventing product inhibition of the enzyme in the aqueous phase.
- Co-Solvent Strategy: If a single-phase aqueous system is required, up to 10-20% DMSO or Isopropanol can be added to increase solubility, though enzyme stability must be monitored.

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